

An In-Depth Technical Guide to the Covalent Bonding of Reactive Red 45

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Compound of Interest

Compound Name: *Reactive red 45*

CAS No.: *70210-46-7*

Cat. No.: *B1210583*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the covalent bonding mechanism of C.I. **Reactive Red 45**, a dichlorotriazine azo dye. The content herein is intended for an audience with a technical background in chemistry and related sciences, offering detailed insights into the reaction kinetics, influencing factors, and experimental protocols for quantitative analysis.

Introduction to Reactive Red 45 and its Covalent Bonding

Reactive Red 45 (C.I. 18209) is a water-soluble anionic dye widely used in the textile industry for coloring cellulosic fibers such as cotton.^[1] Its ability to form a strong, permanent covalent bond with the fiber is the basis for its high wash fastness and brilliant color.^[1] The reactive group responsible for this covalent linkage is the dichlorotriazine ring.

The fundamental principle of covalent bonding for **Reactive Red 45** involves a nucleophilic substitution reaction between the dye molecule and the hydroxyl groups of the cellulose

polymer under alkaline conditions.[2] This process, however, is in competition with the hydrolysis of the dye, where the reactive group reacts with water instead of the fiber. Understanding and optimizing the conditions that favor dye-fiber fixation over hydrolysis is critical for efficient and effective dyeing.

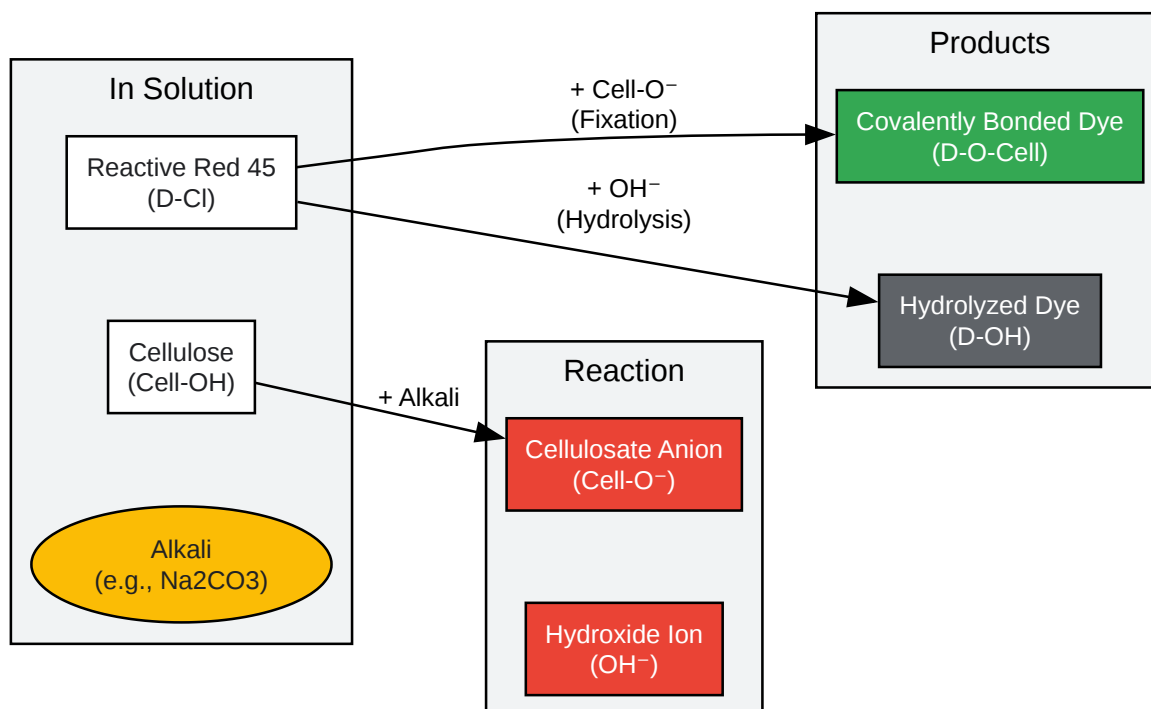
The Covalent Bonding Mechanism

The covalent bond formation between **Reactive Red 45** and cellulose proceeds in a two-step mechanism:

- **Exhaustion:** In an aqueous solution, an electrolyte (such as sodium chloride or sodium sulfate) is added to overcome the electrostatic repulsion between the anionic dye and the negatively charged surface of the cellulosic fiber in water. This promotes the adsorption of the dye onto the fiber surface.[1]
- **Fixation:** The addition of an alkali, such as sodium carbonate, raises the pH of the dyebath. This high pH is crucial as it facilitates the ionization of the hydroxyl groups on the cellulose to form highly nucleophilic cellulosate anions (Cell-O⁻).[2][3] These anions then attack the electron-deficient carbon atoms of the dichlorotriazine ring, displacing a chloride ion and forming a stable ether linkage.

The competing hydrolysis reaction also occurs under these alkaline conditions, where hydroxide ions (OH⁻) from the water act as the nucleophile, leading to the formation of a non-reactive, hydrolyzed dye.[3]

Diagram of the Covalent Bonding Pathway



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Caption: Covalent bonding and hydrolysis pathway of **Reactive Red 45**.

Factors Influencing Covalent Bonding and Fixation Efficiency

The efficiency of the covalent bonding, known as the fixation rate, is influenced by several key parameters:

- **pH:** An alkaline medium is essential for the formation of the cellulosate anion. Generally, a pH range of 10-11 is optimal for the fixation of dichlorotriazine dyes.[3][4] However, excessively high pH can increase the rate of dye hydrolysis.[3]
- **Temperature:** Higher temperatures increase the rate of both fixation and hydrolysis. The optimal temperature depends on the specific reactivity of the dye. For dichlorotriazine dyes, which are highly reactive, dyeing can often be carried out at lower temperatures (e.g., 30-40°C) compared to less reactive dyes.[1]

- **Electrolyte Concentration:** The concentration of salt affects the exhaustion of the dye onto the fiber. Higher salt concentrations generally lead to higher exhaustion and subsequently higher fixation, up to a certain point.
- **Dyeing Time:** Sufficient time is required for the diffusion of the dye into the fiber and for the chemical reaction to occur. Prolonging the fixation time can increase the degree of fixation, but also the extent of hydrolysis.

Quantitative Analysis of Covalent Bonding

The extent of covalent bonding is typically quantified by the fixation rate (F), which is the percentage of the initially applied dye that has covalently bonded to the fiber.

Data Presentation

While specific kinetic data for **Reactive Red 45** is not readily available in the public domain, the following table presents typical data for dichlorotriazinyl reactive dyes, illustrating the influence of pH and temperature on the pseudo-first-order rate constant of reaction with cellulose (k_{cell}).

Dye Class	pH	Temperature (°C)	k_{cell} (s ⁻¹) (Illustrative)
Dichlorotriazinyl	9	30	1.5×10^{-4}
Dichlorotriazinyl	10	30	5.0×10^{-4}
Dichlorotriazinyl	11	30	8.0×10^{-4}
Dichlorotriazinyl	10	40	1.2×10^{-3}

Note: These are illustrative values based on data for similar dyes and are intended to show general trends.

Experimental Protocols

Determination of Fixation Rate by Spectrophotometry

This method involves measuring the amount of unfixed and hydrolyzed dye in the dyebath and wash liquors.

Materials and Equipment:

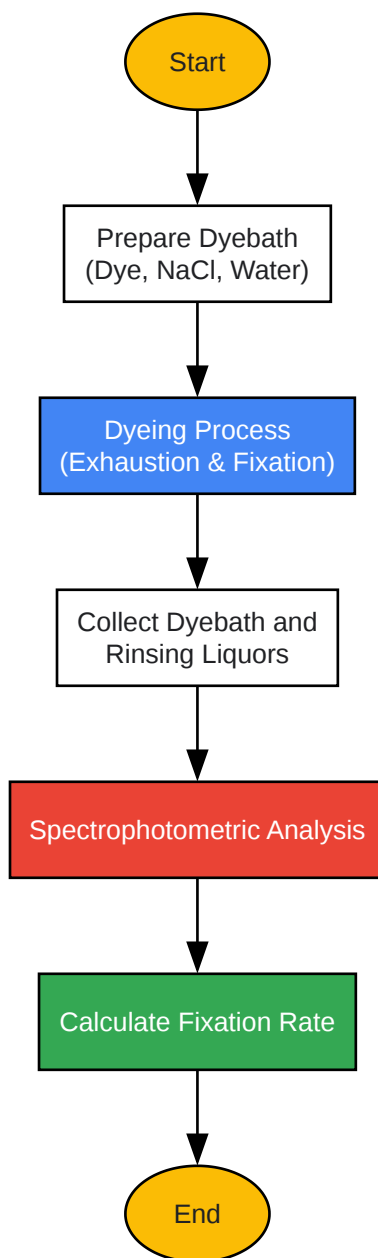
- Scoured and bleached cotton fabric
- **Reactive Red 45**
- Sodium chloride (NaCl)
- Sodium carbonate (Na_2CO_3)
- UV-Vis Spectrophotometer
- Laboratory dyeing machine
- Volumetric flasks and pipettes

Procedure:

- Dyeing:
 - Prepare a dyebath with a known concentration of **Reactive Red 45**, NaCl, and water.
 - Immerse a known weight of cotton fabric in the dyebath.
 - Agitate the bath at the desired temperature for a set period to allow for dye exhaustion.
 - Add a known amount of Na_2CO_3 to initiate fixation and continue the dyeing for the desired time.
- Collection of Unfixed Dye:
 - After dyeing, collect the remaining dyebath.
 - Thoroughly rinse the dyed fabric with cold and hot water to remove all unfixed and hydrolyzed dye. Collect all rinsing liquors.

- Combine the initial dyebath and all rinsing liquors in a volumetric flask and dilute to a known volume.
- Spectrophotometric Analysis:
 - Measure the absorbance of the combined solution at the maximum absorption wavelength (λ_{max}) of **Reactive Red 45**.
 - Using a pre-determined calibration curve of **Reactive Red 45**, calculate the concentration of the unfixed dye.
- Calculation of Fixation Rate:
 - Calculate the total amount of unfixed dye.
 - The fixation rate (F) is calculated as: $F (\%) = [(\text{Initial amount of dye} - \text{Amount of unfixed dye}) / \text{Initial amount of dye}] \times 100$

Diagram of the Experimental Workflow for Fixation Rate Determination



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